Application Note: Identification of Oxybutynin N-oxide using High-Resolution Mass Spectrometry

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Oxybutynin N-oxide*
CAS No.:	*80976-68-7*
Cat. No.:	*B027567*

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Introduction

Oxybutynin is an anticholinergic agent widely used for the treatment of overactive bladder. It undergoes extensive first-pass metabolism in the liver, primarily mediated by the cytochrome P450 3A4 (CYP3A4) enzyme system. This metabolic process leads to the formation of several metabolites, including the pharmacologically active N-desethyloxybutynin and the inactive phenylcyclohexylglycolic acid. Another significant metabolic pathway is N-oxidation, resulting in the formation of **Oxybutynin N-oxide**.[1][2] The identification and characterization of such metabolites are crucial in drug development to fully understand the drug's disposition, potential for drug-drug interactions, and overall safety profile. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) is a powerful analytical tool for the definitive identification of drug metabolites. This application note provides a detailed protocol for the identification of **Oxybutynin N-oxide** in biological matrices using LC-HRMS.

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Physicochemical Properties of Oxybutynin and its N-oxide Metabolite

A precise understanding of the molecular formula and weight is fundamental for high-resolution mass spectrometry analysis.

Compound	Molecular Formula	Molecular Weight (g/mol)
Oxybutynin	$C_{22}H_{31}NO_3$	357.49
Oxybutynin N-oxide	$C_{22}H_{31}NO_4$	373.49

Experimental Protocols

This section outlines the necessary steps for sample preparation, liquid chromatography, and high-resolution mass spectrometry for the identification of **Oxybutynin N-oxide**.

Sample Preparation: Liquid-Liquid Extraction from Human Plasma

This protocol is adapted from established methods for the extraction of oxybutynin and its metabolites from plasma.[3][4]

- To 500 µL of human plasma in a polypropylene tube, add 50 µL of an internal standard solution (e.g., Oxybutynin-d11).
- Vortex the sample for 30 seconds.
- Add 100 µL of 0.1 M NaOH to alkalize the sample.
- Add 3 mL of extraction solvent (e.g., methyl tert-butyl ether).
- Vortex mix for 10 minutes.
- Centrifuge at 4000 rpm for 10 minutes.

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- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of mobile phase.
- Vortex for 1 minute and transfer to an autosampler vial for LC-HRMS analysis.

Liquid Chromatography

The following chromatographic conditions are designed to achieve good separation of oxybutynin and its metabolites.

Parameter	Condition
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	10 µL

High-Resolution Mass Spectrometry

HRMS is critical for obtaining accurate mass measurements to confirm the elemental composition of the metabolite.

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Parameter	Condition
Mass Spectrometer	Q-TOF or Orbitrap Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	120°C
Desolvation Temperature	350°C
Collision Energy	Ramped from 10 to 40 eV for MS/MS
Mass Range	m/z 50-500
Data Acquisition	Full scan and data-dependent MS/MS

Data Presentation and Analysis

The identification of **Oxybutynin N-oxide** is based on its accurate mass measurement and characteristic fragmentation pattern.

Expected High-Resolution Mass Data

The high-resolution capabilities of the mass spectrometer allow for the confirmation of the elemental composition of the protonated molecule.

Compound	Expected $[M+H]^+$ (m/z)
Oxybutynin	358.2377
Oxybutynin N-oxide	374.2326

Proposed Fragmentation Pathway of **Oxybutynin N-oxide**

A characteristic fragmentation of N-oxides is the neutral loss of an oxygen atom (-16 Da).[5] Additionally, cleavage of the ester bond is a common fragmentation pathway for oxybutynin and its metabolites. The proposed fragmentation pathway for **Oxybutynin N-oxide** is outlined

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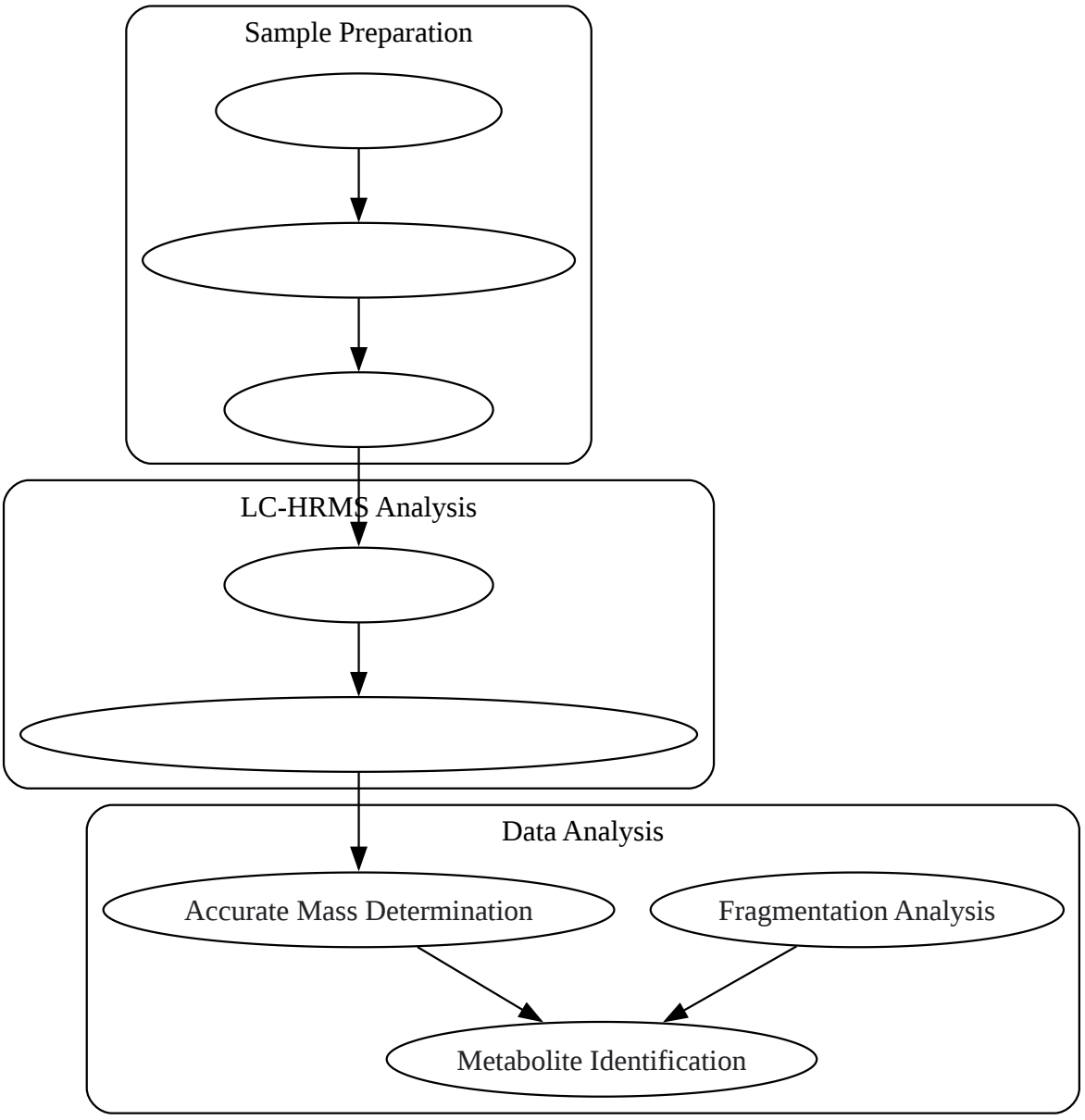
below. It is important to note that in-source fragmentation can sometimes lead to the observation of the $[M+H-O]^+$ ion even in the full scan spectrum. Furthermore, **Oxybutynin N-oxide** can undergo rearrangement to a more stable enaminoketone (Oxy-EK), which may also be detected.[6]

Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Proposed Structure of Fragment
374.2326	358.2377	$[M+H-O]^+$ (Oxybutynin)
374.2326	223.1383	Cyclohexyl(phenyl)methanone ion
374.2326	142.1226	Diethyl(prop-2-yn-1-yl)amine ion

Visualizations

Experimental Workflow

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Caption: Proposed MS/MS fragmentation of **Oxybutynin N-oxide**.

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References

- 1. New insights in the metabolism of oxybutynin: evidence of N-oxidation of propargylamine moiety and rearrangement to enaminoketone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. research.uniupo.it [research.uniupo.it]
- 3. Simultaneous analysis of oxybutynin and its active metabolite N-desethyl oxybutynin in human plasma by stable isotope dilution LC-MS/MS to support a bioequivalence study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. jchps.com [jchps.com]
- 5. Fragmentation of N-oxides (deoxygenation) in atmospheric pressure ionization: investigation of the activation process - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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